

# (R)-(+)-Methylsuccinic acid CAS number and synonyms

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## Compound of Interest

Compound Name: (R)-(+)-Methylsuccinic acid

Cat. No.: B1199894

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## An In-depth Technical Guide to (R)-(+)-Methylsuccinic Acid

This technical guide provides a comprehensive overview of **(R)-(+)-Methylsuccinic acid**, a chiral dicarboxylic acid with significant applications in pharmaceutical development, agrochemicals, and the synthesis of biodegradable polymers. Its role as a crucial building block for enantiomerically pure compounds makes it a molecule of high interest to researchers and scientists in drug development and organic synthesis.<sup>[1][2]</sup>

## Chemical Identity and Synonyms

The primary identifier for **(R)-(+)-Methylsuccinic acid** is its CAS number. It is also known by several synonyms in scientific literature and commercial catalogs.

Identifier	Value
CAS Number	3641-51-8 <sup>[1][2][3][4][5][6][7][8]</sup>
IUPAC Name	(2R)-2-methylbutanedioic acid <sup>[2][9]</sup>
Synonyms	(R)-(+)-Pyrotartaric acid, (R)-2-Methylsuccinic acid, (+)-Methylsuccinic acid <sup>[1][3][9]</sup>

## Physicochemical Properties

The following table summarizes the key quantitative properties of **(R)-(+)-Methylsuccinic acid**.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>4</sub> [1][2][3][6][9]
Molecular Weight	132.11 - 132.12 g/mol [1][2][3][4][6][9]
Appearance	White or off-white crystalline powder[1]
Melting Point	110-115 °C[1][4][7]
Purity	≥98% to 99%[1][4]
Optical Rotation	[α] <sup>25</sup> /D +8.0°, c = 5 in H <sub>2</sub> O[4] or [α] <sup>20</sup> /D = +14° to +17°, c = 2 in EtOH[1]
pKa (Predicted)	4.56 ± 0.19[3]
Solubility	Soluble in water, alcohols, and ethers[10]

## Applications in Research and Development

**(R)-(+)-Methylsuccinic acid** is a versatile chiral building block with numerous applications:

- **Pharmaceutical Synthesis:** It serves as a critical intermediate in the synthesis of complex pharmaceutical compounds where specific stereochemistry is essential for therapeutic activity.[1]
- **Chiral Separations:** Due to its chirality, it is employed as a resolving agent in the separation of enantiomers.[2]
- **Asymmetric Synthesis:** It can be used as a chiral auxiliary to guide the stereochemical outcome of a reaction, enabling the synthesis of a specific enantiomer of a target molecule. [2]
- **Biochemical Research:** As a metabolite found in organisms, it is used in studies related to amino acid metabolism.[2]
- **Biodegradable Polymers:** It is utilized in the production of environmentally friendly polymers. [1]

## Experimental Protocols

### Synthesis of (R)-all-trans-13,14-Dihydroretinol from (R)-(+)-Methylsuccinic Acid

This protocol describes the initial reduction step in the synthesis of a retinol derivative, as reported in a stereoselective synthesis study.[\[11\]](#)

Objective: To reduce **(R)-(+)-Methylsuccinic acid** to the corresponding diol.

Materials:

- **(R)-(+)-Methylsuccinic acid** (1.0 equiv)
- Lithium aluminum hydride (LiAlH<sub>4</sub>) (3.0 equiv)
- Anhydrous Tetrahydrofuran (THF)
- Rochelle salt (sodium potassium tartrate)
- Water
- Celite

Procedure:

- To a solution of **(R)-(+)-Methylsuccinic acid** (1.0 equiv) in anhydrous THF at 0 °C, add LiAlH<sub>4</sub> (3.0 equiv) portionwise.
- Stir the resulting mixture for 1 hour at room temperature.
- Heat the mixture to 60 °C and stir for 15 hours.
- After cooling to room temperature, add a solution of Rochelle salt (6 equiv) in water.
- Continue stirring the mixture overnight.
- Filter the mixture through a short plug of Celite, using THF to aid the filtration.

- Concentrate the filtrate in vacuo to obtain the crude diol, which can be used in the next step without further purification.[11]

## General Synthesis of Methylsuccinic Acid via Catalytic Hydrogenation

The following is a general method for the synthesis of methylsuccinic acid, which can be adapted for chiral synthesis with appropriate catalysts. This method uses itaconic acid as the starting material.[8]

Objective: To synthesize methylsuccinic acid by hydrogenating itaconic acid.

Materials:

- Itaconic acid (methylene succinic acid)
- Palladium on carbon (Pd/C) catalyst
- Ethanol and Tetrahydrofuran (mixed solvent)
- Hydrogen gas

Procedure:

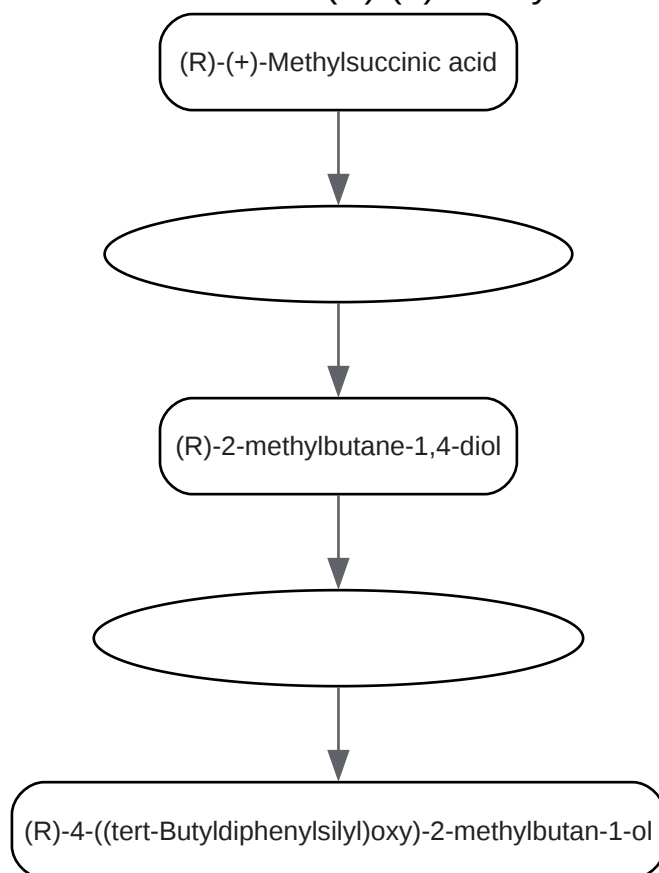
- Dissolve itaconic acid in a mixed solvent of ethanol and tetrahydrofuran.
- Add the Pd/C catalyst to the solution. The mass ratio of catalyst to itaconic acid can range from 0.025 to 1.5.
- Stir the mixture under a hydrogen atmosphere (1-5.0 atm).
- The reaction can be carried out at a temperature between 10-80 °C (typically 20-50 °C) for 2-10 hours.
- Upon completion, the catalyst can be filtered off.
- The crude product can be purified by recrystallization from cold ether to yield methylsuccinic acid with a purity of over 99%.[8]

## Visualizations

### Workflow for the Synthesis of (R)-4-((tert-Butyldiphenylsilyl)oxy)-2-methylbutan-1-ol

The following diagram illustrates the experimental workflow for the initial steps in the synthesis of a key intermediate from **(R)-(+)-Methylsuccinic acid**.<sup>[11]</sup>

Synthesis Workflow from (R)-(+)-Methylsuccinic Acid

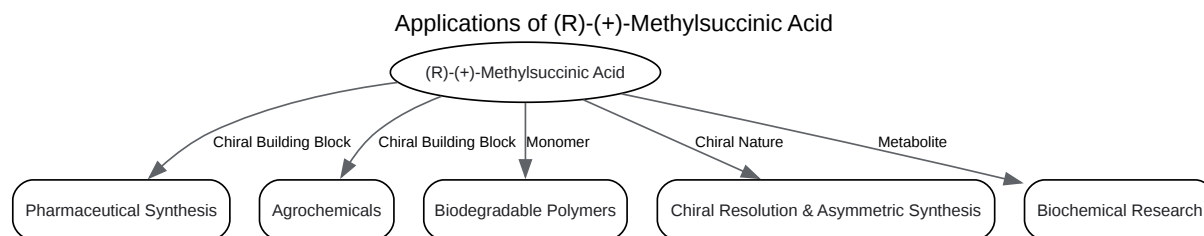


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Caption: Synthetic pathway from **(R)-(+)-Methylsuccinic acid** to a monoprotected diol intermediate.

## Logical Relationship of (R)-(+)-Methylsuccinic Acid Applications

This diagram shows the relationship between the core compound and its primary applications.



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Caption: Key application areas stemming from the properties of **(R)-(+)-Methylsuccinic acid**.

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